

Navigating the Safety Profile of 4-Methylpentanamide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylpentanamide

Cat. No.: B178914

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Methylpentanamide** (CAS No. 1119-29-5). The information herein is compiled from available Safety Data Sheets (SDS) to facilitate safe laboratory practices. While this guide aims to be thorough, always refer to the specific SDS provided by your supplier for the most current and detailed information.

Chemical Identification and Physical Properties

4-Methylpentanamide is a chemical compound with the molecular formula $C_6H_{13}NO$.^{[1][2][3]} It is essential to distinguish this compound from similarly named substances to ensure accurate safety measures are taken.

| Property | Value | Source |
|-------------------|-----------------------------------|-----------|
| CAS Number | 1119-29-5 | [1][2][3] |
| Molecular Formula | C ₆ H ₁₃ NO | [1][2][3] |
| Molecular Weight | 115.17 g/mol | [4] |
| Boiling Point | 245.2°C at 760 mmHg | [1][2] |
| Flash Point | 102.1°C | [1] |
| Density | 0.894 g/cm ³ | [1][2] |
| Melting Point | 119 °C | [3] |

Hazard Identification and GHS Classification

According to available safety data, **4-Methylpentanamide** is classified as a hazardous substance.[5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification:

| Hazard Class | Hazard Category | GHS Pictogram | Signal Word | Hazard Statement |
|---|-----------------|---------------|-------------|--|
| Skin Corrosion/Irritation | Category 2 | GHS07 | Warning | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2A | GHS07 | Warning | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity - Single Exposure (Respiratory system) | Category 3 | GHS07 | Warning | H335: May cause respiratory irritation |

Data sourced from the BLD Pharmatech Safety Data Sheet for **4-Methylpentanamide**.[5]

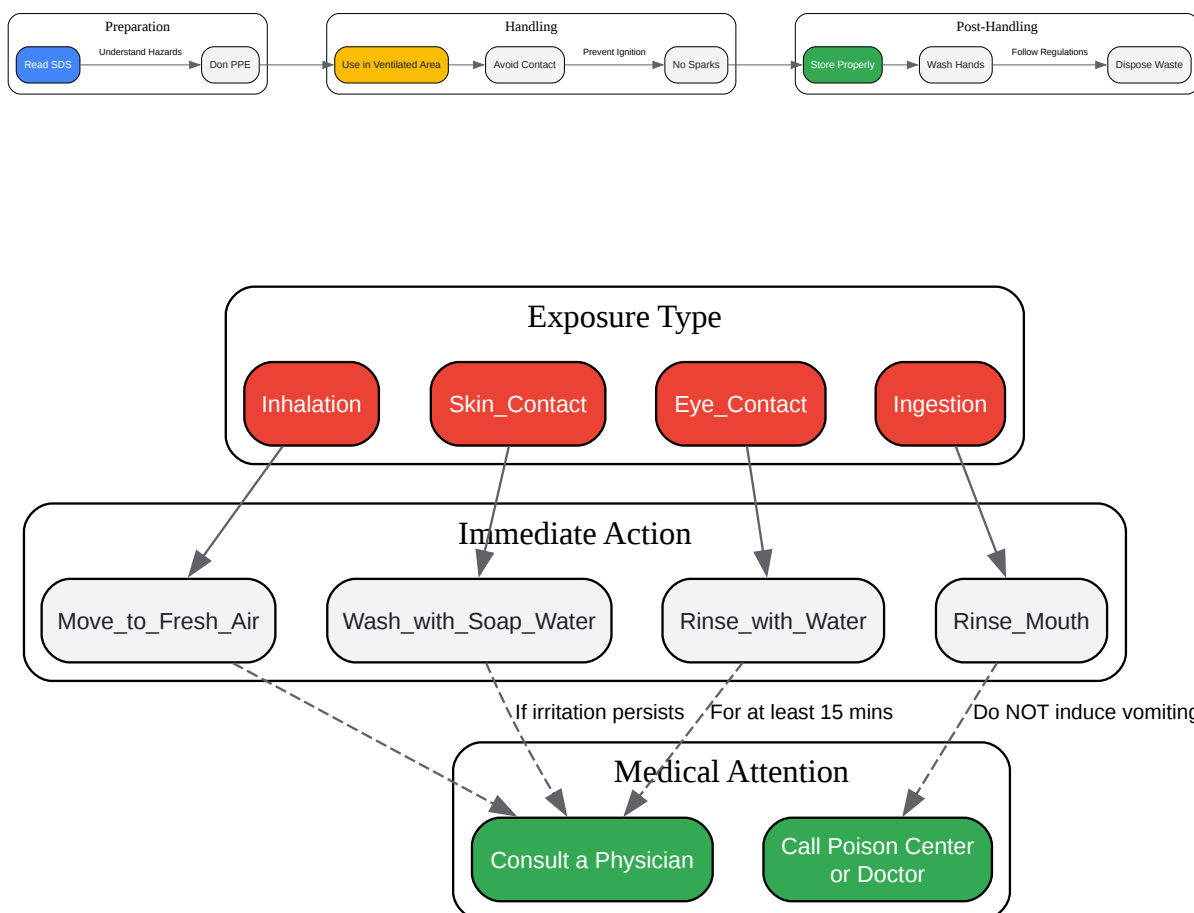
Toxicological Information

Detailed quantitative toxicological data, such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%), for **4-Methylpentanamide** are not readily available in the public domain. One supplier SDS notes that the chemical, physical, and toxicological properties of the substance have not been thoroughly investigated.^[6] Therefore, caution should be exercised, and the compound should be handled as potentially hazardous.

Handling Precautions and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure laboratory safety.

Safe Handling Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-methylpentanamide | 1119-29-5 [chemnet.com]
- 2. 4-MethylpentanaMide | 1119-29-5 [amp.chemicalbook.com]
- 3. 4-MethylpentanaMide CAS#: 1119-29-5 [m.chemicalbook.com]
- 4. Pentanamide, 4-methyl- | C₆H₁₃NO | CID 290807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. file.bldpharm.com [file.bldpharm.com]
- 6. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- To cite this document: BenchChem. [Navigating the Safety Profile of 4-Methylpentanamide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b178914#4-methylpentanamide-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com